Hazard Profile & Physical Properties[1][2][3][4]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Acetic anhydride-13C4*
CAS No.:	*114510-14-4*
Cat. No.:	*B048370*

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Before initiating any disposal workflow, the operator must understand the specific hazards. **Acetic anhydride-13C4** is chemically identical to unlabeled acetic anhydride regarding reactivity but is significantly more valuable.

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Property	Specification	Operational Implication
CAS Number	108-24-7 (Unlabeled generic)	Use for SDS lookup; specific labeled CAS varies by supplier (e.g., 108470-27-5).
Isotope Type	Stable Carbon-13 (C)	NOT Radioactive. Do not use Geiger counters or radioactive waste streams.
Flash Point	~49°C (120°F)	Flammable. Ground all glassware; work in a fume hood.
Reactivity	Water-Reactive	Hydrolyzes exothermically to form Acetic Acid-13C4.
Health Hazard	Corrosive / Lachrymator	Causes severe burns; vapors irritate eyes/lungs immediately.

> *Critical Warning: Acetic anhydride reacts violently with water.[1] Never pour water directly into a container of pure acetic anhydride.[2] Always add the anhydride slowly to a large volume of water/ice.*

Pre-Disposal Assessment (The "Value Check")

Because

C

-labeled reagents are high-value assets (often >$500/gram), "disposal" should be the last resort.

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- Purity Check: If the material is chemically pure but simply expired, consider downgrading it for use as a qualitative standard rather than disposal.
- Contamination: If the material is a reaction mixture, proceed to Section 3.
- Inventory Segregation: Ensure the bottle is NOT mixed with radioactive

  C waste. This is a common administrative error that results in exorbitant disposal costs.

Disposal Workflows

There are two validated pathways for disposal. Path A is the industry standard for bulk disposal. Path B is for small-scale quenching of residues or spills.

Diagram: Decision Logic & Quenching Workflow

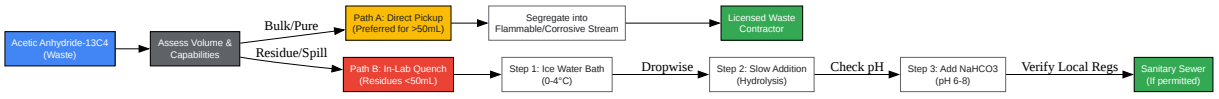

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Figure 1: Decision matrix for disposing of **Acetic Anhydride-13C4**. Path A is recommended for bulk quantities to minimize safety risks.

Detailed Protocols

Path A: Professional Waste Pickup (Recommended)

Why: This method transfers liability to a licensed contractor and avoids the risks associated with exothermic quenching.

- Container: Keep in the original glass bottle if possible. If damaged, place the original bottle inside a chemically resistant secondary container (overpack).
- Labeling:

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- Label as "Hazardous Waste".
- Constituents: "**Acetic Anhydride-13C4**".
- Hazards: "Flammable," "Corrosive," "Reactive."
- Note: Explicitly write "STABLE ISOTOPE - NON-RADIOACTIVE" on the tag to prevent rejection by waste handlers.

- Storage: Store in a flammable safety cabinet, segregated from oxidizers and strong bases, until pickup.

Path B: Controlled Hydrolysis & Neutralization (Small Scale Only)

Why: Used for cleaning empty bottles, treating small spills, or neutralizing reaction byproducts (<50 mL) before disposal. This converts the reactive anhydride into a benign acetate salt.

Reagents Required:

- Ice water bath.
- Saturated Sodium Bicarbonate (

) or Sodium Hydroxide (

  , 1M).
- pH strips or meter.

Protocol:

- Preparation: Perform all work in a functioning fume hood. Wear neoprene or butyl rubber gloves, lab coat, and splash goggles.
- Hydrolysis (The Exotherm):
  - Prepare a beaker with water volume at least 20x the volume of the anhydride.

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- Place the beaker in an ice bath to maintain temperature <10°C.
- Slowly add the **Acetic Anhydride-13C4** to the water dropwise.
- Mechanism:
- Allow the solution to stir until the oily droplets of anhydride disappear (indicating conversion to acetic acid).

- Neutralization:
  - Slowly add the base (Sodium Bicarbonate is safer; NaOH is faster but generates more heat) to the solution.
  - Target: Adjust pH to between 6 and 9.
  - Mechanism:
- Disposal: The resulting solution is a dilute solution of Sodium Acetate-13C4.
  - Check Local Regulations: In many jurisdictions, this pH-neutral saline solution can be poured down the sanitary sewer with copious water. If not, label as "Aqueous Sodium Acetate Waste" and arrange for pickup.

Emergency Response: Spills

In the event of a spill outside the fume hood:

- Evacuate: The vapors are lachrymatory (tear-inducing). Clear the area immediately.
- PPE: Do not re-enter without respiratory protection (organic vapor cartridge) if ventilation is poor.
- Absorb: Use a dry absorbent (vermiculite, dry sand, or commercial spill pads).
  - Do NOT use water on a concentrated spill; it will generate acid fumes.[2]
  - Do NOT use standard paper towels for large spills (fire risk).

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- Decontaminate: Once the bulk liquid is absorbed and removed, wipe the surface with a dilute soap/water solution to hydrolyze remaining traces.

References

- National Center for Biotechnology Information (PubChem). (n.d.). Compound Summary for Acetic Anhydride (CAS 108-24-7).[3] Retrieved from [Link]
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